

Application Notes and Protocols for Measuring [Glu1]-Fibrinopeptide B Levels Using ELISA

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Compound of Interest

Compound Name: [Glu1]-Fibrinopeptide B

Cat. No.: B1574895

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Introduction

[Glu1]-Fibrinopeptide B is a peptide fragment released during the conversion of fibrinogen to fibrin by thrombin. Its measurement in biological samples, such as plasma and serum, serves as a valuable biomarker for studying coagulation and thrombotic events. This document provides a detailed protocol for the quantitative determination of human **[Glu1]-Fibrinopeptide B** levels using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA) kit. The protocol is intended for researchers, scientists, and drug development professionals.

Assay Principle

The ELISA for **[Glu1]-Fibrinopeptide B** is a sandwich immunoassay. The microplate wells are pre-coated with a monoclonal antibody specific for human Fibrinopeptide B (FPB). When samples or standards are added to the wells, the FPB antigen binds to the immobilized antibody. Subsequently, a biotin-conjugated polyclonal antibody that detects FPB is added, which binds to the captured antigen. Following a wash step, an avidin-peroxidase conjugate is added, which binds to the biotin. The unbound conjugates are washed away, and a substrate solution (TMB) is added to the wells. The enzyme-substrate reaction results in a color change,

which is stopped by the addition of an acid. The intensity of the color is directly proportional to the concentration of FPB in the sample and is measured spectrophotometrically at 450 nm.[1]

Required Materials (Not provided in a typical kit)

- Microplate reader capable of measuring absorbance at 450 nm
- Precision pipettes and disposable pipette tips
- Deionized or distilled water
- Graduated cylinders
- Vortex mixer
- Tubes for sample and standard dilution
- Absorbent paper for blotting

Quantitative Data Summary

The performance characteristics of a typical Human Fibrinopeptide B ELISA kit are summarized in the tables below. These values should be considered as examples, and users should refer to the specific kit manual for exact data.

Table 1: Assay Performance Characteristics

Parameter	Value
Detection Range	0.156 - 10 ng/mL[2]
Sensitivity	0.094 ng/mL[2]
Assay Type	Sandwich ELISA[2]
Sample Types	Serum, plasma, cell culture supernatants[2]

Table 2: Recovery and Linearity

Sample Type	Recovery Range (%)	Average Recovery (%)	Linearity (Dilution)
Serum (n=5)	87-101[2]	94[2]	Good
EDTA plasma (n=5)	87-104[2]	95[2]	Good
UFH plasma (n=5)	86-103[2]	93[2]	Good

Experimental Protocols

Sample Preparation

Proper sample collection and preparation are crucial for accurate results.

- Serum: Collect whole blood in a serum separator tube. Allow the blood to clot for 2 hours at room temperature or overnight at 4°C. Centrifuge for 20 minutes at approximately 1,000 x g. Carefully collect the serum and assay immediately or aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[3][4]
- Plasma: Collect whole blood using EDTA or heparin as an anticoagulant. Within 30 minutes of collection, centrifuge for 15 minutes at 1,000 x g at 2-8°C.[3][4] Collect the plasma and assay immediately or aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles. [3][4]
- Cell Culture Supernatants: Centrifuge cell culture media at 1,000 x g for 20 minutes to remove any cellular debris. Collect the supernatant and assay immediately or aliquot and store at -20°C or -80°C.[3]
- Tissue Homogenates: Rinse tissues with ice-cold PBS to remove excess blood. Weigh the tissue and homogenize in an appropriate lysis buffer. Centrifuge the homogenate to pellet cellular debris and collect the supernatant for the assay.[3]

Reagent Preparation

- Wash Buffer: Dilute the concentrated wash buffer with deionized or distilled water to prepare the 1x working solution as per the kit instructions.

- **Standards:** Reconstitute the lyophilized standard with the provided standard diluent to create a stock solution. Perform serial dilutions of the stock solution to create a standard curve, typically ranging from a high concentration down to a blank.
- **Detection Reagent A (Biotinylated Antibody):** Briefly centrifuge the vial and dilute with the provided assay diluent to the working concentration.
- **Detection Reagent B (Avidin-HRP Conjugate):** Briefly centrifuge the vial and dilute with the provided assay diluent to the working concentration.

Assay Procedure

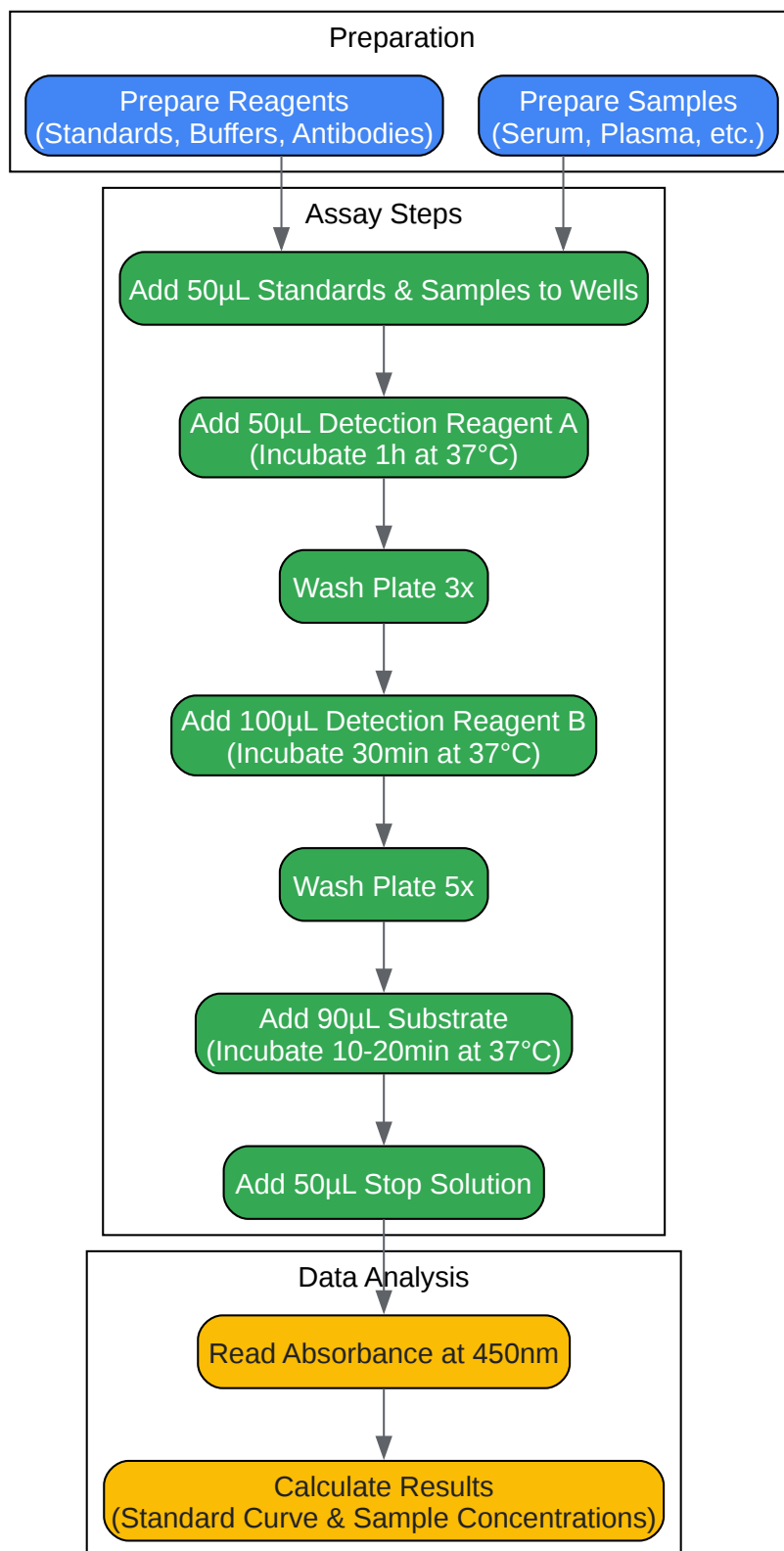
- **Preparation:** Bring all reagents and samples to room temperature before use. Determine the number of wells required for standards, samples, and blanks.
- **Add Standards and Samples:** Add 50 μL of each standard, sample, and blank (standard diluent) to the appropriate wells.[\[5\]](#)
- **Add Detection Reagent A:** Immediately add 50 μL of the prepared Detection Reagent A to each well. Mix gently by shaking the plate. Cover the plate with a sealer and incubate for 1 hour at 37°C.[\[5\]](#)
- **Wash:** Aspirate the liquid from each well and wash each well three times with 1x Wash Buffer. After the final wash, remove any remaining wash buffer by inverting the plate and blotting it on absorbent paper.[\[5\]](#)
- **Add Detection Reagent B:** Add 100 μL of the prepared Detection Reagent B to each well. Cover the plate and incubate for 30 minutes at 37°C.[\[5\]](#)
- **Wash:** Repeat the aspiration and wash step five times.[\[5\]](#)
- **Add Substrate:** Add 90 μL of the TMB Substrate Solution to each well. Cover the plate and incubate for 10-20 minutes at 37°C in the dark. A blue color will develop.[\[5\]](#)
- **Stop Reaction:** Add 50 μL of the Stop Solution to each well. The color will change from blue to yellow.[\[5\]](#)

- **Read Plate:** Immediately measure the optical density (OD) of each well at 450 nm using a microplate reader.

Data Analysis

- **Standard Curve:** Create a standard curve by plotting the mean absorbance for each standard concentration on the y-axis against the corresponding concentration on the x-axis. A four-parameter logistic (4-PL) curve fit is often recommended.
- **Sample Concentration:** Determine the concentration of **[Glu1]-Fibrinopeptide B** in the samples by interpolating their mean absorbance values from the standard curve.
- **Dilution Factor:** If samples were diluted, multiply the calculated concentration by the dilution factor to obtain the final concentration.

Experimental Workflow Diagram



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Caption: ELISA experimental workflow for the quantification of [Glu1]-Fibrinopeptide B.

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References

- [1. mybiosource.com](https://mybiosource.com) [mybiosource.com]
- [2. assaygenie.com](https://assaygenie.com) [assaygenie.com]
- [3. elkbiotech.com](https://elkbiotech.com) [elkbiotech.com]
- [4. biomatik.com](https://biomatik.com) [biomatik.com]
- [5. biomatik.com](https://biomatik.com) [biomatik.com]
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